

Application Notes and Protocols for HSD17B13 Inhibitor In Vitro Assays

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Compound of Interest

Compound Name: *Hsd17B13-IN-58*

Cat. No.: *B12380247*

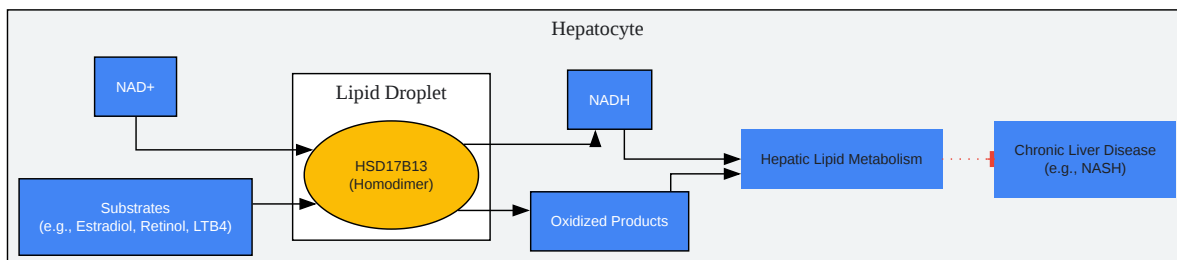
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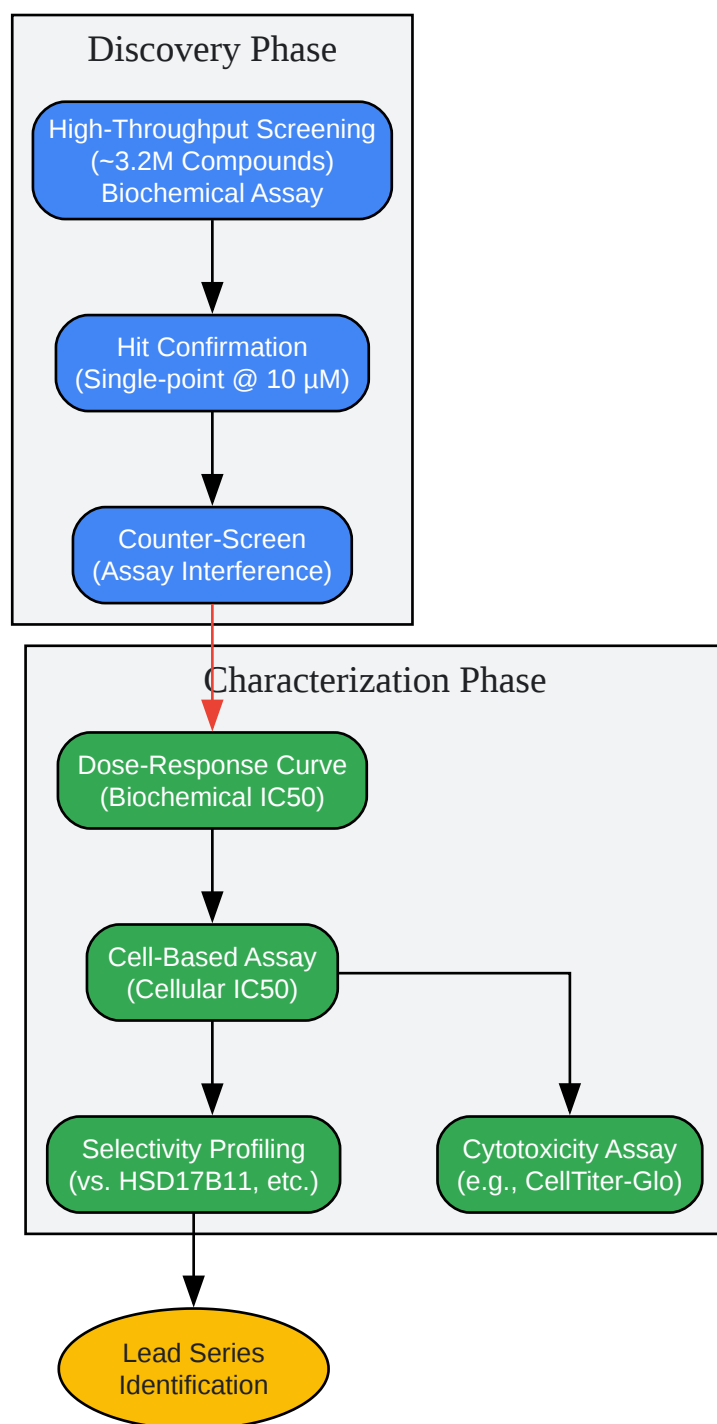
Introduction

17 β -hydroxysteroid dehydrogenase 13 (HSD17B13) is a lipid droplet-associated enzyme predominantly expressed in the liver.[1][2][3][4] Genetic studies have linked loss-of-function variants of HSD17B13 to a reduced risk of developing chronic liver diseases, including nonalcoholic steatohepatitis (NASH), making it a promising therapeutic target.[3][5][6][7] These application notes provide detailed protocols for in vitro biochemical and cell-based assays designed to identify and characterize inhibitors of HSD17B13 enzymatic activity.

HSD17B13 Signaling and Localization Context

HSD17B13 is an NAD⁺-dependent oxidoreductase that is involved in the metabolism of steroids, bioactive lipids, and retinol.[1][8] The enzyme is localized to the surface of lipid droplets within hepatocytes.[1][3] While its precise physiological substrates and downstream signaling pathways are still under investigation, its enzymatic activity is clearly linked to hepatic lipid metabolism.[2][3] The enzyme is known to form homodimers, which is believed to be important for its catalytic function.[1][9]





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